

6-Azido-6-deoxy-L-galactose: Structural Chemistry & Metabolic Engineering Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Azido-6-deoxy-L-galactose

CAS No.: 70932-63-7

Cat. No.: B3043023

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Executive Summary

6-Azido-6-deoxy-L-galactose (often abbreviated as 6-Azidofucose or FucAz) is a premier bioorthogonal probe used in glycobiology to monitor fucosylation dynamics. Structurally, it is an analog of L-fucose (6-deoxy-L-galactose) where the C6 methyl group is functionalized with an azide moiety. This modification allows the molecule to hijack the fucose salvage pathway, resulting in the metabolic incorporation of an azide handle into cell-surface glycoconjugates.^[1]

Once incorporated, the azide group serves as a chemical reporter, enabling detection via Copper-catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This guide details the structural properties, synthesis protocols, and metabolic bottlenecks that researchers must navigate to utilize this probe effectively.

Chemical Constitution & Properties^{[2][3]}

Structural Analysis

The defining feature of **6-Azido-6-deoxy-L-galactose** is the substitution of the hydroxyl group at the C6 position of L-galactose (or the hydrogen atoms of the C6 methyl group of L-fucose)

with an azido ($-N_3$) group. This small, bioorthogonal modification preserves the pyranose ring conformation essential for enzyme recognition by fucose kinase (FUK) and fucosyltransferases (FUTs).

Stereochemistry: The molecule adopts the L-galacto configuration. In solution, it equilibrates between furanose and pyranose forms, but crystallographic data confirms it crystallizes solely as α -L-galactopyranose in a chair conformation.[2]

Physicochemical Properties

Property	Value	Notes
IUPAC Name	6-Azido-6-deoxy-L-galactose	Synonyms: 6-Azidofucose, FucAz
CAS Registry	70932-63-7	
Molecular Formula	$C_6H_{11}N_3O_5$	
Molecular Weight	205.17 g/mol	
Melting Point	135–138 °C	Crystalline solid
Solubility	Water, DMSO, Methanol	Highly polar in free form
Stability	Stable at -20°C	Light-sensitive (azide); Avoid strong reducing agents
Bioorthogonality	High	Inert to biological amines/thiols; reacts with alkynes

Synthesis Methodologies

Chemical Synthesis Strategy

While enzymatic routes exist, chemical synthesis from L-galactose is the standard for producing high-purity reagents. The strategy relies on selective protection of the C1-C4 hydroxyls to expose C6 for nucleophilic substitution.

Protocol: Synthesis from L-Galactose

Reagents: L-Galactose, Acetone, H_2SO_4 , Tosyl Chloride (TsCl), Sodium Azide (NaN_3), Trifluoroacetic Acid (TFA).

- Protection (Acetonide Formation):
 - React L-galactose with acetone in the presence of catalytic H_2SO_4 or CuSO_4 .
 - Product: 1,2:3,4-Di-O-isopropylidene- α -L-galactopyranose.
 - Mechanism:[1][3][4][5] Thermodynamic control favors the formation of the thermodynamically stable di-acetonide, leaving the C6-OH free.
- Activation (Tosylation):
 - Treat the intermediate with TsCl in pyridine.
 - Product: 6-O-Tosyl-1,2:3,4-di-O-isopropylidene- α -L-galactopyranose.
 - Critical Step: Ensure anhydrous conditions to prevent hydrolysis of the sulfonyl chloride.
- Nucleophilic Substitution (Azidation):
 - React the tosylate with NaN_3 in DMF at 80–100°C.
 - Product: 6-Azido-6-deoxy-1,2:3,4-di-O-isopropylidene- α -L-galactopyranose.
 - Safety: Use a blast shield. Azides are potentially explosive; keep the C/N ratio in check and avoid concentrating reaction mixtures to dryness if possible.
- Deprotection (Hydrolysis):
 - Treat with aqueous TFA (90%) or acidic resin.
 - Final Product: **6-Azido-6-deoxy-L-galactose** (FucAz).[6]

Enzymatic Considerations

Enzymatic synthesis using Fucose Kinase (FUK) and Fucose-1-phosphate guanylyltransferase (FPGT) is possible but often reserved for generating the nucleotide-sugar donor (GDP-FucAz)

directly for in vitro glycosylation assays.

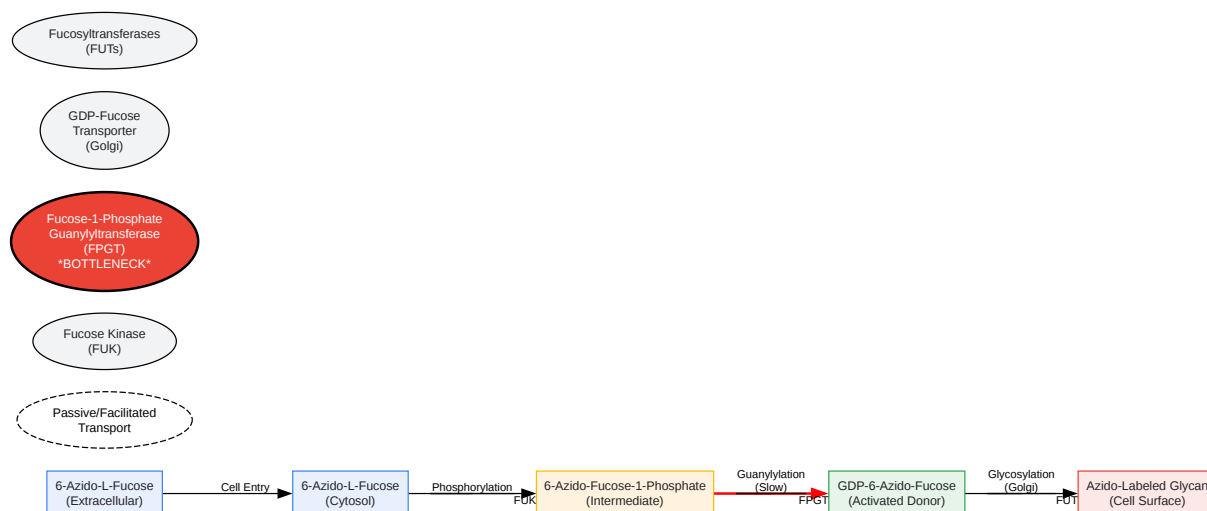
Metabolic Engineering: The Fucose Salvage Pathway^{[1][10]}

The utility of FucAz relies on the cell's ability to process it through the Fucose Salvage Pathway.^[1] However, this pathway contains a significant kinetic bottleneck that researchers must account for when designing experiments.

Pathway Logic & Bottleneck

The enzyme FPGT (Fucose-1-phosphate guanylyltransferase) is the rate-limiting step. Research indicates that human FPGT is approximately 160-fold less efficient at processing C6-modified fucose analogs compared to native fucose.^[1] This inefficiency dictates that high concentrations (50–200 μM) of the probe are often required for sufficient labeling.

Pathway Diagram



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Figure 1: The Fucose Salvage Pathway highlighting the FPGT bottleneck responsible for reduced labeling efficiency of 6-azido analogs.

Experimental Protocol: Metabolic Labeling

Reagent Preparation

For intracellular labeling, the peracetylated form (Ac₄-6-Az-Gal) is preferred due to enhanced membrane permeability. Intracellular esterases cleave the acetyl groups to release the free sugar.

Labeling Workflow

- Cell Culture: Seed cells (e.g., HEK293, CHO, or Jurkat) to 70% confluency.
- Pulse: Replace media with fresh media containing 50–200 μM Ac₄-6-Az-Gal.
 - Control: Treat a separate set of cells with DMSO vehicle only.
 - Duration: Incubate for 24–72 hours. The slow kinetics of FPGT require longer incubation times than other metabolic probes (e.g., ManNAz).
- Wash: Remove media and wash cells 3x with warm PBS to remove unincorporated sugar.
- Click Reaction (CuAAC or SPAAC):
 - SPAAC (Copper-free): Incubate live cells with 10–50 μM DBCO-Fluorophore conjugate for 1 hour at 37°C. This preserves cell viability.
 - CuAAC (Copper-catalyzed): Fix cells (4% PFA) before reacting with Alkyne-Fluorophore, CuSO₄, THPTA (ligand), and Sodium Ascorbate. Note: Copper is toxic to live cells.
- Analysis: Analyze via Flow Cytometry or Confocal Microscopy.

Safety & Handling

Cytotoxicity

Warning: Peracetylated 6-azidofucose exhibits cytotoxicity in certain cell lines (e.g., Jurkat) at high concentrations (>100 μM).

- Mechanism: The rapid influx of acetylated sugars can deplete intracellular Acetyl-CoA pools or overwhelm the proteasome due to the generation of aberrant proteins.
- Mitigation: Perform a dose-response curve (10–200 μM) to determine the maximum non-toxic concentration for your specific cell line.

Azide Hazards

- While **6-Azido-6-deoxy-L-galactose** is stable, organic azides with a C/N ratio < 3 are potentially explosive. This molecule has a ratio of C₆/N₃ = 2.

- Storage: Store at -20°C, protected from light.
- Disposal: Do not allow azide solutions to contact metal drains (forms explosive metal azides). Quench with excess water or chemical reduction before disposal.

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- To cite this document: BenchChem. [6-Azido-6-deoxy-L-galactose: Structural Chemistry & Metabolic Engineering Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3043023/docs#6-azido-6-deoxy-l-galactose-structural-chemistry-metabolic-engineering-applications\]](https://www.benchchem.com/product/b3043023/docs#6-azido-6-deoxy-l-galactose-structural-chemistry-metabolic-engineering-applications)

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